

Comprehensive Safety and Handling Guide for 2-PMPA (sodium)

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Compound of Interest

Compound Name: 2-PMPA (sodium)

Cat. No.: B610145

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **2-PMPA (sodium)** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Essential Safety Information

2-(Phosphonomethyl)-pentanedioic acid (2-PMPA) and its sodium salt are potent inhibitors of glutamate carboxypeptidase II (GCPII).^{[1][2][3]} While highly effective in research, proper handling is crucial to ensure personnel safety. The primary hazards identified are skin and eye irritation.

Hazard Identification and Precautionary Statements:

Hazard Class	GHS Code	Signal Word	Hazard Statement	Precautionary Statements
Skin Irritation	H315	Warning	Causes skin irritation.	P264: Wash skin thoroughly after handling. [4]P280: Wear protective gloves. [4]P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4]P332+P313: If skin irritation occurs: Get medical advice/attention. [4]
Eye Irritation	H319	Warning	Causes serious eye irritation.	P280: Wear eye protection/face protection. [4]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]P337+P313: If eye irritation persists: Get medical

advice/attention.

[4]

Personal Protective Equipment (PPE)

A workplace hazard assessment should be conducted to determine the necessary PPE for specific procedures.[5][6] The following table summarizes the recommended PPE for handling **2-PMPA (sodium)**.

Recommended Personal Protective Equipment:

Body Part	Equipment	Standard/Specification	Purpose
Eyes/Face	Safety Glasses with Side Shields or Chemical Splash Goggles	ANSI Z87.1	Protects against splashes and flying particles. [6] [7]
Face Shield (in addition to goggles)	ANSI Z87.1	Recommended when there is a significant risk of splashes of hazardous liquids. [7]	
Hands	Chemical-Resistant Gloves (e.g., Nitrile)	ASTM F739	Prevents skin contact and absorption. [4] [5] Gloves must be inspected before use and disposed of after handling the chemical. [4]
Body	Laboratory Coat	N/A	Protects skin and personal clothing from contamination. [8]
Full-Length Pants and Closed-Toe Shoes	N/A	Ensures no skin is exposed on the lower body and feet. [8]	
Respiratory	N/A (for low-volatility solids)	N/A	Not typically required if handled in a well-ventilated area or chemical fume hood.
NIOSH-approved Respirator	NIOSH	Required if there is a risk of generating dust or aerosols and engineering controls are insufficient. [8]	

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **2-PMPA (sodium)** from receipt to experimental use.

Step 1: Preparation and Engineering Controls

- Designate a specific area for handling **2-PMPA (sodium)**, preferably within a certified chemical fume hood to ensure adequate ventilation.[8]
- Ensure an emergency eyewash station and safety shower are accessible and unobstructed. [7]
- Assemble all necessary materials, including PPE, spatulas, weighing paper, containers, and solvents before handling the chemical.
- Keep the container of **2-PMPA (sodium)** tightly sealed when not in use.[8]

Step 2: Weighing and Solution Preparation

- Don all required PPE as specified in the table above.
- Perform all manipulations that may generate dust, such as weighing the solid compound, within a chemical fume hood or a ventilated balance enclosure.
- To prepare a stock solution, slowly add the weighed **2-PMPA (sodium)** to the desired solvent (e.g., PBS, water, or methanol for specific applications) to minimize dust formation.[1][9]
- If the substance is a crystalline solid, handle it carefully to avoid creating fine dust.[9]

Step 3: Experimental Use

- Clearly label all solutions containing **2-PMPA (sodium)**.
- Avoid contact with skin, eyes, and clothing during all transfers and experimental procedures. [8]

- If working with animal models, follow approved protocols for administration. For example, intraperitoneal (i.p.) injection is a documented administration route.[\[1\]](#)

Step 4: Post-Handling and Decontamination

- Decontaminate all surfaces and equipment that have come into contact with **2-PMPA (sodium)** using an appropriate cleaning agent.
- Remove PPE carefully, avoiding contact with the outer surfaces of gloves and lab coats.
- Wash hands thoroughly with soap and water immediately after handling the product and before leaving the laboratory.[\[8\]](#)

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation

- Do not dispose of **2-PMPA (sodium)** or its containers with household garbage.
- Do not allow the product to reach the sewage system.
- Segregate waste into compatible categories (e.g., solid waste, aqueous waste, halogenated/non-halogenated solvent waste).

Step 2: Waste Collection and Storage

- Collect solid waste (e.g., contaminated gloves, weighing paper) in a designated, clearly labeled, and sealed waste container.
- Collect liquid waste in a compatible, leak-proof container with a tightly fitting cap.[\[10\]](#) For example, do not store acidic waste in metal containers.
- Label all waste containers clearly with their contents.

Step 3: Final Disposal

- Arrange for chemical waste pickup through your institution's Environmental Health & Safety (EH&S) department.
- Disposal must be conducted in accordance with all local, state, and federal regulations.

Logical Workflow for Handling 2-PMPA (sodium)

Caption: Workflow from initial safety assessment to final disposal.

Physicochemical and Potency Data

The following tables summarize key quantitative data for 2-PMPA and its sodium salt.

Chemical Properties:

Identifier	2-PMPA	2-PMPA (Sodium Salt Example)
CAS Number	173039-10-6[9]	N/A
Molecular Formula	C ₆ H ₁₁ O ₇ P[9]	C ₆ H ₁₁ Na ₄ O ₇ P[11]
Formula Weight	226.1 g/mol [9]	318.08 g/mol [11]
Form	Crystalline solid[9]	Solid[11]

Potency and Solubility:

Parameter	Value	Conditions
IC ₅₀	300 pM[1][2][12]	Inhibition of glutamate carboxypeptidase II (GCP II).
K _i	98 pM[9]	For release of glutamate from NAAG peptide substrate.
Solubility	10 mg/mL[9]	In PBS (pH 7.2).

Example Experimental Protocol: Bioanalysis of 2-PMPA in Plasma

This protocol provides a detailed methodology for the quantification of 2-PMPA in plasma samples via LC-MS/MS, as adapted from published research.[\[13\]](#)

Objective: To extract and quantify 2-PMPA from plasma samples.

Materials:

- Plasma samples containing 2-PMPA
- Methanol (LC-MS grade)
- Internal Standard (IS): 2-phosphonomethyl succinic acid in methanol
- Microcentrifuge tubes
- Centrifuge capable of 10,000 x g
- Nitrogen evaporator
- Derivatization agent: N-tert-butyldimethylsilyl-N-methyltrifluoroacetamide with 1% tert-butyldimethylchlorosilane (MTBSTFA + 1% TBDMSCI)[\[13\]](#)[\[14\]](#)
- Acetonitrile (LC-MS grade)

Methodology:

- Sample Preparation:
 - Thaw frozen plasma samples on ice.
 - Pipette 25 µL of each plasma sample or calibration standard into a microcentrifuge tube.
- Protein Precipitation:
 - Add 150 µL of methanol containing the internal standard to each tube.

- Vortex-mix the samples for 30 seconds to precipitate proteins.
- Centrifuge the samples at 10,000 x g for 10 minutes.
- Supernatant Transfer and Evaporation:
 - Carefully transfer the supernatant to a new set of tubes.
 - Evaporate the supernatant to dryness at 40°C under a gentle stream of nitrogen.
- Derivatization:
 - Reconstitute the dried samples and standards in 100 µL of acetonitrile.
 - Add 50 µL of the MTBSTFA derivatization agent to each tube.
 - Incubate the reaction at 60°C in a water bath for 30 minutes to complete the derivatization.
[14]
- LC-MS/MS Analysis:
 - After incubation, the samples are ready for injection into the LC-MS/MS system for quantification. The derivatization step improves the chromatographic properties of the highly polar 2-PMPA molecule.[14]

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